

Safe Disposal of Ulipristal Acetate in a Laboratory Setting

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Compound of Interest

Compound Name: *Ulipristal Acetate*

Cat. No.: *B1683392*

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This guide provides essential safety and logistical information for the proper disposal of **Ulipristal Acetate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedural steps is critical for ensuring personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

Ulipristal Acetate is classified as a hazardous substance. It is harmful if swallowed and is suspected of damaging fertility or the unborn child.[1][2][3] Therefore, stringent safety measures must be employed during handling and disposal.

Personal Protective Equipment (PPE): All personnel handling **Ulipristal Acetate** waste must use the following PPE:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Compatible, chemical-resistant gloves.[1][4]
- Body Protection: Impervious clothing or lab coat.[1]
- Respiratory Protection: A NIOSH-approved respirator should be used, especially in situations where dust or aerosols may be generated.[1][4]

Waste Characterization and Segregation

Proper identification and segregation of waste are the foundational steps for compliant disposal. **Ulipristal Acetate** waste should never be mixed with general laboratory trash or disposed of down the drain.^{[1][2][4]}

Hazard Profile and Transport Information: The quantitative data available for **Ulipristal Acetate** primarily relates to its hazard classification and transport regulations. This information is crucial for labeling and for the certified waste disposal contractor.

Parameter	Classification	Reference
GHS Hazard Class	Acute toxicity, oral (Category 4); Skin corrosion/irritation (Category 2); Serious eye damage/eye irritation (Category 2A); Reproductive toxicity (Category 2)	^[1]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H361 (Suspected of damaging fertility or the unborn child)	^[1]
Aquatic Hazard	May cause long lasting harmful effects to aquatic life.	^{[2][4]}
UN Number	2811	^[1]
Proper Shipping Name	TOXIC SOLID, ORGANIC, N.O.S. (Ulipristal Acetate)	^[1]
Transport Hazard Class	6.1 (Toxic)	^[1]
Packing Group	III	^[1]

Step-by-Step Disposal Procedures

The following protocols outline the required steps for managing both routine waste and accidental spills of **Ulipristal Acetate**.

A. Routine Disposal of Unused or Expired Chemical:

- Containerization: Place the original container with the unused **Ulipristal Acetate** into a larger, sealable, and clearly labeled hazardous waste container. If transferring the material, ensure the new container is appropriate for solid chemical waste.[4][5]
- Labeling: The outer container must be labeled "Hazardous Waste" and include the chemical name "**Ulipristal Acetate**," the relevant hazard pictograms (e.g., toxic, health hazard), and the date accumulation started.
- Storage: Store the sealed container in a designated and secure satellite accumulation area, away from incompatible materials.[3] The storage area should be a well-ventilated, cool, and dry place.[1][2]
- Disposal: Arrange for a certified hazardous waste management company to collect, transport, and dispose of the material.[3] The preferred method of disposal is typically incineration in a chemical incinerator equipped with an afterburner and scrubber system.[3]

B. Disposal of Contaminated Labware and Debris:

- Segregation: Separate contaminated items (e.g., gloves, weigh boats, pipette tips, vials) from non-hazardous waste.
- Containerization: Place all contaminated solid waste into a designated, leak-proof hazardous waste container with a secure lid.[4]
- Labeling: Label the container clearly as "Hazardous Waste - **Ulipristal Acetate** Contaminated Debris" and affix the appropriate hazard symbols.
- Storage and Disposal: Follow the same storage and final disposal procedures as for the pure chemical.

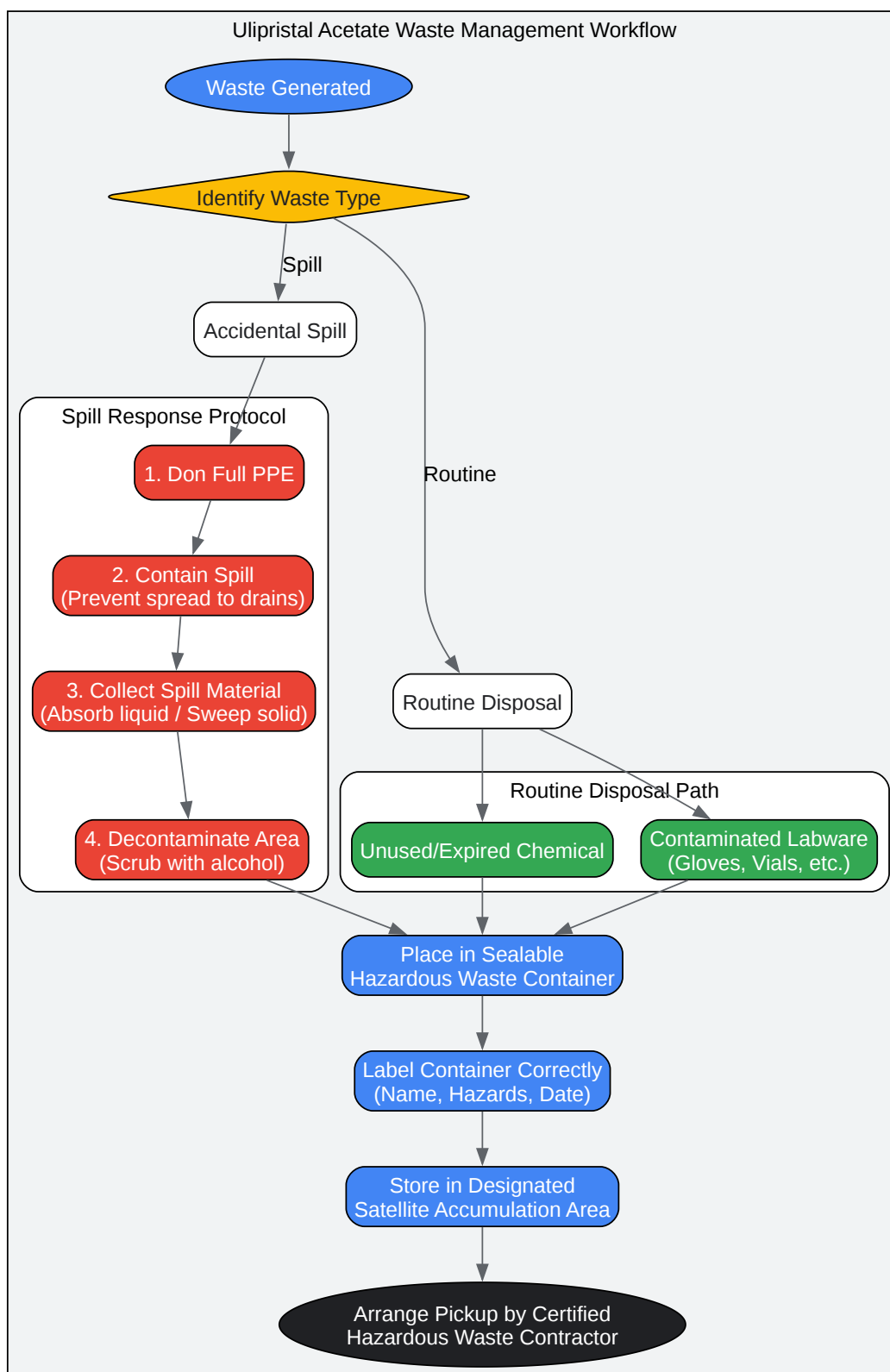
C. Accidental Spill Cleanup and Disposal Protocol:

- Evacuate and Ventilate: Ensure the area is well-ventilated and evacuate non-essential personnel.[1]

- Don PPE: Before addressing the spill, put on all required personal protective equipment as listed above.[\[1\]](#)[\[4\]](#)
- Containment: Prevent the spill from spreading and ensure it does not enter drains or water courses.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Cleanup:
 - For solid spills, carefully sweep or vacuum the material, avoiding dust formation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - For solutions, absorb the spill with an inert, non-combustible material like diatomite or universal binders.[\[1\]](#)
- Collect Waste: Place all cleanup materials (absorbent, contaminated PPE, etc.) into a suitable, sealable container for hazardous waste.[\[4\]](#)[\[5\]](#)
- Decontamination: Clean the spill area and any contaminated equipment by scrubbing with alcohol, and dispose of the cleaning materials as hazardous waste.[\[1\]](#)
- Disposal: Label and store the sealed container with the spill cleanup debris and arrange for disposal via a certified hazardous waste contractor.[\[3\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Ulipristal Acetate** waste in a laboratory environment.



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Caption: Logical workflow for **Ulipristal Acetate** waste disposal.

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